

(E)-3-Pentenoic acid molecular weight

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Compound of Interest

Compound Name: (E)-3-Pentenoic acid

Cat. No.: B036468

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Technical Data: (E)-3-Pentenoic Acid

This document provides the fundamental physicochemical properties of **(E)-3-Pentenoic acid**, focusing on its molecular formula and weight. The requested detailed experimental protocols for determining molecular weight are not typically published for a compound of this nature, as its mass is calculated from its established chemical formula based on standard atomic weights.

Physicochemical Properties

The core quantitative data for **(E)-3-Pentenoic acid** is summarized below. This information is derived from its chemical structure and has been verified across multiple chemical databases.

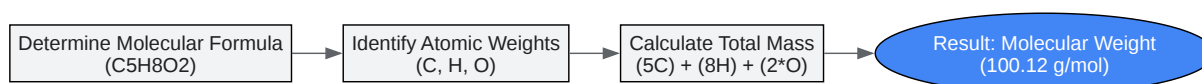
Property	Value	Source
Molecular Formula	C5H8O2	[1][2][3][4]
Molecular Weight	100.12 g/mol	[1][4][5]
Alternate Molecular Weight	100.117 g/mol	[6]
Alternate Molecular Weight	100.1158 g/mol	[2][3]
IUPAC Name	(E)-pent-3-enoic acid	[1]
CAS Registry Number	1617-32-9	[1][6]

Methodology for Molecular Weight Determination

The molecular weight of a compound like **(E)-3-Pentenoic acid** is a calculated value, not an experimental one in the context of drug development or research protocols. The process is based on the compound's molecular formula, which is determined through structural elucidation techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and mass spectrometry.

Calculation Workflow:

The workflow for calculating the molecular weight is a standard procedure in chemistry.



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References

- 1. (3E)-3-Pentenoic acid | C5H8O2 | CID 5282706 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Pentenoic acid [webbook.nist.gov]
- 3. 3-Pentenoic acid [webbook.nist.gov]
- 4. 3-PENTENOIC ACID | 1617-32-9 [chemicalbook.com]
- 5. 3-Pentenoic acid is mainly present in the trans-form (90 GC), = 95.0 GC sum of isomers 5204-64-8 [sigmaaldrich.com]
- 6. (E)-3-pentenoic acid, 1617-32-9 [thegoodscentscompany.com]
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